

Application Notes and Protocols for IC50 Determination of ADDA 5 Hydrochloride

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Compound of Interest

Compound Name: *ADDA 5 hydrochloride*

Cat. No.: *B1665517*

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Introduction

ADDA 5 hydrochloride is a selective, partial non-competitive inhibitor of cytochrome c oxidase (CcO), the terminal enzyme of the mitochondrial respiratory electron transport chain.^{[1][2]} By targeting CcO, **ADDA 5 hydrochloride** disrupts cellular energy metabolism, specifically oxidative phosphorylation (OXPHOS), which has shown potential in inhibiting the proliferation of cancer cells, particularly those resistant to conventional therapies.^[2] These application notes provide a comprehensive guide for determining the half-maximal inhibitory concentration (IC50) of **ADDA 5 hydrochloride** in various experimental systems.

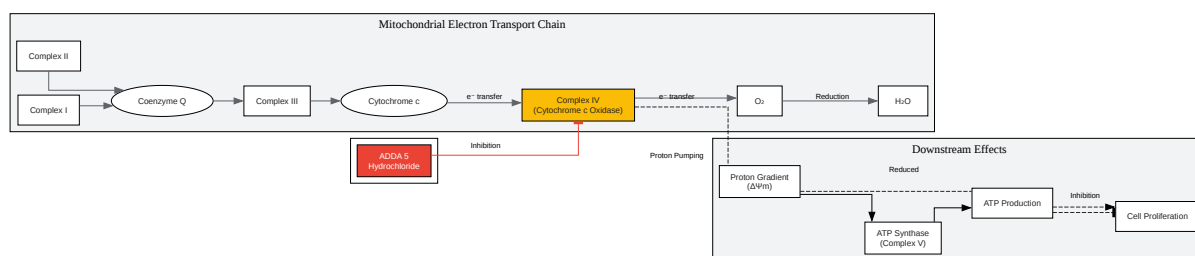
Data Presentation: IC50 and EC50 Values

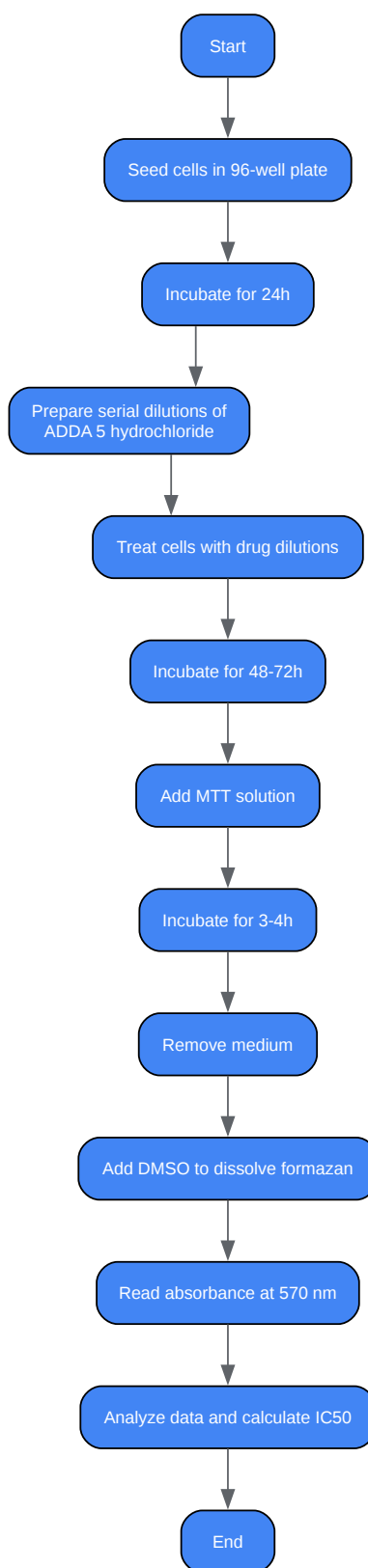
The following table summarizes the reported IC50 and EC50 values for **ADDA 5 hydrochloride** in different biological contexts. These values serve as a reference for designing dose-response studies.

Target/System	Cell/Tissue Type	IC50/EC50 Value	Reference
Cytochrome c Oxidase (CcO)	Purified from human glioma	18.93 μ M	[1]
Cytochrome c Oxidase (CcO)	Purified from bovine heart	31.82 μ M	[1]
CcO Activity	UTMZ glioma stem cells	21.4 \pm 3.9 μ M	[1]
CcO Activity	Jx22-derived glioma stem cells	15.5 \pm 2.8 μ M	[1]
Cell Growth (EC50)	UTMZ cells	8.17 μ M	[1]

Signaling Pathway

ADDA 5 hydrochloride's primary mechanism of action is the inhibition of cytochrome c oxidase (CcO), which is Complex IV of the mitochondrial electron transport chain. This inhibition disrupts the transfer of electrons from cytochrome c to molecular oxygen, thereby impeding the generation of a proton gradient across the inner mitochondrial membrane. The consequence is a reduction in ATP synthesis via oxidative phosphorylation.





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References

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- 2. Identification of Small Molecule Inhibitors of Human Cytochrome c Oxidase That Target Chemoresistant Glioma Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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